

Oleyl Palmitamide: Properties and Applications

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

Cat. No.: S1516762

Get Quote

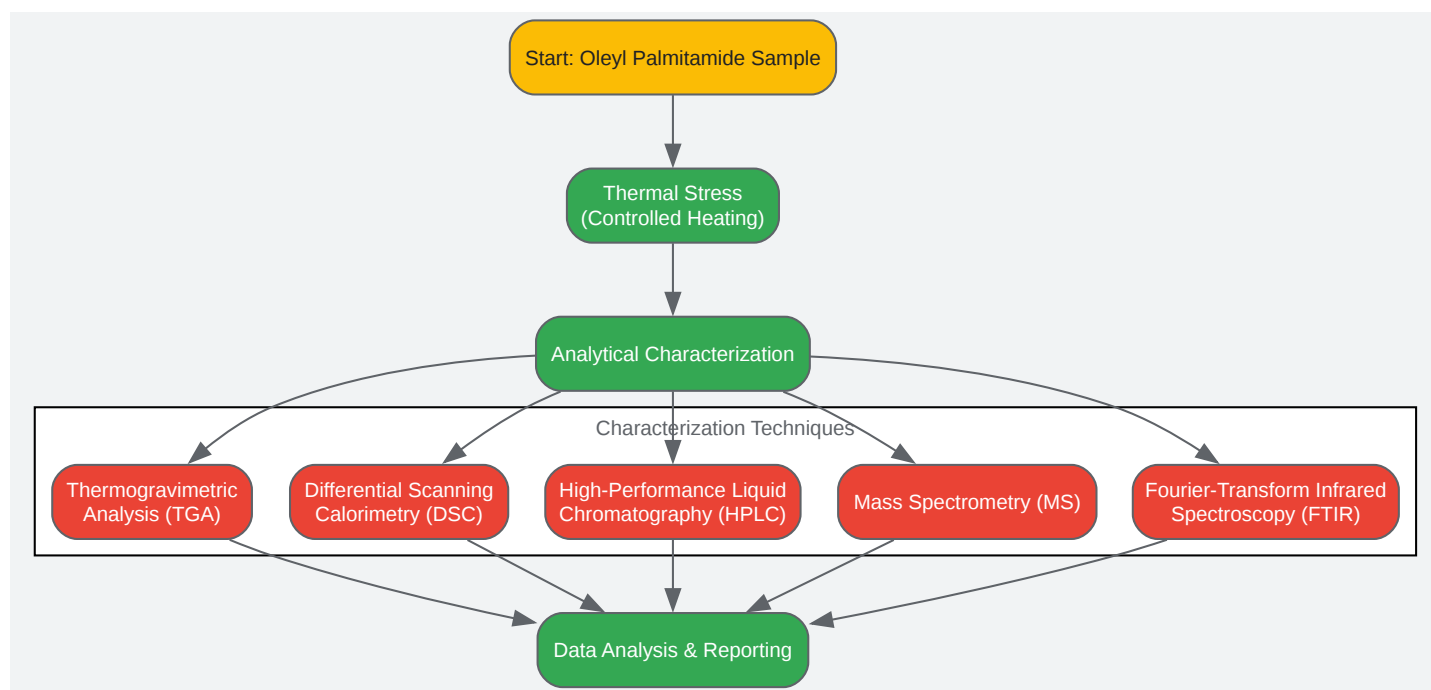
Oleyl Palmitamide is a synthetic compound derived from oleic acid and palmitic acid, forming an amide bond. It is valued in formulations for its role as an **opacifying agent** (reducing transparency) and **viscosity controller** (modifying product consistency) [1]. Its primary benefits and uses are summarized in the table below.

Function	Description	Common Product Types
Opacifying [1]	Imparts a non-transparent, opaque appearance to a formulation, enhancing aesthetic and sensory properties.	Creams, lotions, makeup
Viscosity Controlling [1]	Modifies the thickness and flow properties of a product, ensuring optimal consistency for application and stability.	Lotions, creams, lubricants, coatings

Beyond cosmetics, **Oleyl Palmitamide** is used in **industrial applications**. It functions as an additive in lubricants and greases, where it is noted for providing **anti-wear properties and stability at high temperatures** [2]. It is also employed in coatings and sealants as a surfactant and dispersant to improve uniformity and durability [2].

Experimental Analysis and Workflow

While a dedicated thermal degradation protocol for **Oleyl Palmitamide** is not available in the search results, you can adapt established methodologies for fatty acid amides. The following workflow outlines a general approach for stability and degradation analysis.



[Click to download full resolution via product page](#)

Detailed Methodologies for Key Experiments

Here are detailed protocols for the core analytical techniques referenced in the workflow.

1. Thermogravimetric Analysis (TGA) for Thermal Stability

- **Objective:** To determine the temperature at which **Oleyl Palmitamide** begins to decompose and to quantify its thermal degradation profile.
- **Sample Preparation:** Weigh 5-10 mg of pure **Oleyl Palmitamide** into a pristine platinum TGA crucible.
- **Instrument Parameters:**
 - **Atmosphere:** Inert gas (e.g., Nitrogen or Argon) at a flow rate of 50 mL/min.

- **Temperature Program:** Ramp from 25°C to 600°C at a heating rate of 10°C per minute.
- **Data Analysis:** Plot weight (%) against temperature (°C). The onset of decomposition is identified as the temperature at which a 5% weight loss occurs. The residual mass at 600°C indicates the ash or carbonaceous content.

2. Differential Scanning Calorimetry (DSC) for Phase Transitions

- **Objective:** To identify melting points, crystallization behavior, and glass transitions, which are critical for processing.
- **Sample Preparation:** Weigh 3-5 mg of sample in a sealed aluminum crucible with a pierced lid. An empty pan serves as the reference.
- **Instrument Parameters:**
 - **Atmosphere:** Nitrogen at 50 mL/min.
 - **Temperature Program:** A heat-cool-heat cycle is recommended. Equilibrate at -50°C, heat to 250°C (first heating), cool to -50°C, and then reheat to 250°C (second heating), all at a rate of 10°C/min.
- **Data Analysis:** Analyze the second heating cycle to determine the melting point (peak temperature) and enthalpy of fusion (area under the peak). This cycle eliminates thermal history from the sample.

3. Chromatographic Analysis of Thermal Degradation Products

- **Objective:** To separate and identify the molecular species formed when **Oleyl Palmitamide** degrades.
- **Sample Preparation:** Heat a sample of **Oleyl Palmitamide** at a target temperature (e.g., 250°C) for a set duration (e.g., 30 minutes). Dissolve the resultant material in a suitable solvent like chloroform or tetrahydrofuran at a concentration of 1 mg/mL. Filter through a 0.45 µm PTFE syringe filter.
- **Instrument Parameters (LC-MS):**
 - **Column:** C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 µm).
 - **Mobile Phase:** Gradient from 80% water/20% acetonitrile to 100% acetonitrile over 20 minutes.
 - **Detection:** Mass Spectrometer with Electrospray Ionization (ESI) in positive and negative modes.
- **Data Analysis:** Compare the chromatograms and mass spectra of the heated and unheated samples. New peaks indicate degradation products, which can be tentatively identified by their mass-to-charge (m/z) ratios.

Formulation and Handling Considerations

For researchers integrating **Oleyl Palmitamide** into product development, consider these practical aspects:

- **Integration:** It is typically incorporated into formulations during the mixing or blending stages due to its good compatibility with oils, water, and other common ingredients [2].
- **Regulatory Status:** Manufacturers must ensure adherence to relevant safety standards set by agencies like the FDA or EMA. Its biodegradability and low toxicity can facilitate compliance with environmental regulations [2].
- **Safety and Toxicity:** While generally considered safe for use in cosmetics, standard laboratory safety procedures for handling fine powders should be observed. Data on its use during pregnancy is lacking, and it has a comedogenic rating of 2 (low to moderate pore-clogging potential) [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. : An In-Depth Look at Its Role in Cosmetics – Deascal Oleyl Palmitamide [deascal.com]

2. in the Real World: 5 Uses You'll Actually See (2025) Oleyl Palmitamide [linkedin.com]

To cite this document: Smolecule. [Oleyl Palmitamide: Properties and Applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1516762#oleyl-palmitamide-thermal-stability-processing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com